

Application Notes and Protocols for PNU 142300

Reference Standard in Analytical Testing

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Compound of Interest

Compound Name: PNU 142300

Cat. No.: B610150

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Introduction

PNU 142300 is one of the two primary metabolites of the oxazolidinone antibiotic, linezolid.[1][2][3] Linezolid undergoes oxidation of its morpholine ring to form **PNU 142300** (an aminoethoxyacetic acid derivative) and PNU 142586.[1][2][3][4][5] While **PNU 142300** is microbiologically inactive, its accumulation, particularly in patients with renal impairment, is of significant clinical interest due to a potential association with linezolid-induced hematologic adverse events, such as myelosuppression and thrombocytopenia.[1][6][7] Therefore, accurate and robust analytical methods for the quantification of **PNU 142300** in biological matrices are essential for therapeutic drug monitoring (TDM), pharmacokinetic/pharmacodynamic (PK/PD) analyses, and toxicological studies.[3][8][9][10]

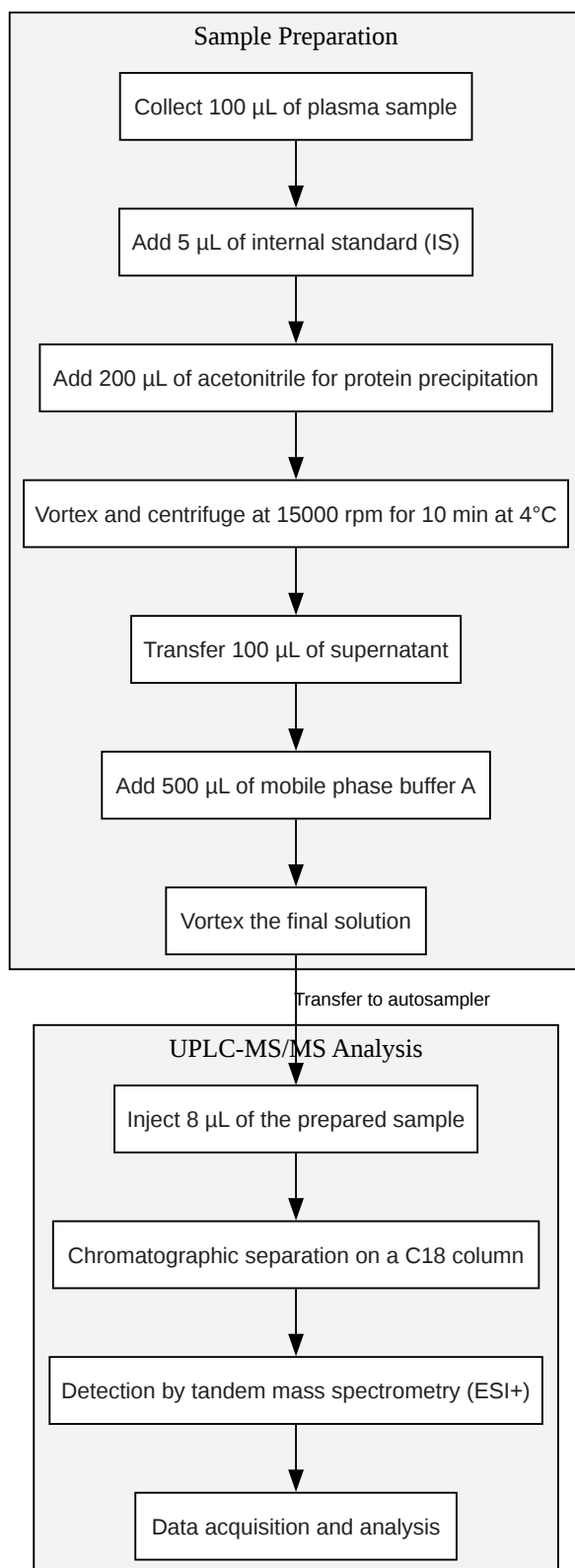
These application notes provide detailed protocols for the analysis of **PNU 142300** using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) and High-Performance Liquid Chromatography (HPLC), which are commonly employed techniques for its quantification in human plasma and serum.[6][7][8][11]

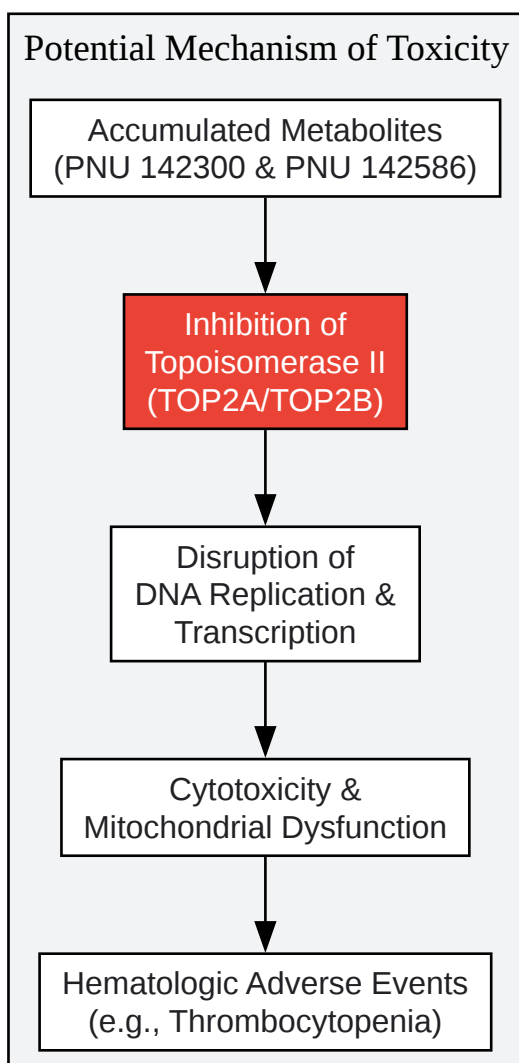
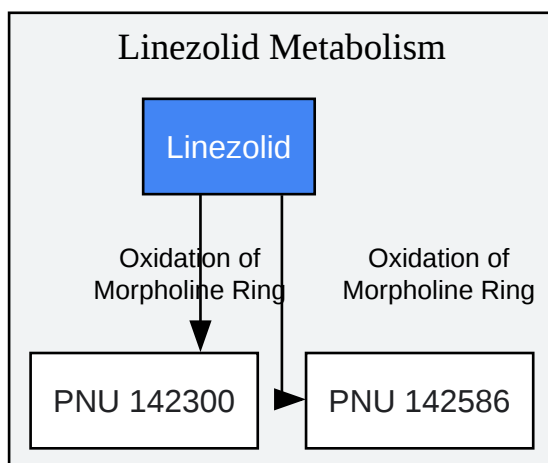
Analytical Methods and Experimental Protocols

Quantification of PNU 142300 in Human Serum/Plasma by UPLC-MS/MS

This protocol describes a sensitive and rapid method for the simultaneous determination of **PNU 142300** and its parent drug, linezolid, in human serum or plasma.

Experimental Workflow





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